

Introduction: The Versatile Role of Isopropylammonium Chloride in Modern Science

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isopropylammonium chloride*

Cat. No.: *B7854116*

[Get Quote](#)

Isopropylammonium chloride (IPACl), also known as isopropylamine hydrochloride, is an organic ammonium salt that has emerged as a compound of significant interest across diverse scientific fields. While its basic structure is straightforward, its utility extends from being a critical component in next-generation renewable energy technologies to a valuable intermediate in the synthesis of complex pharmaceutical agents.^{[1][2][3]} This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of IPACl, detailing its fundamental properties, synthesis, key applications, and safety protocols. We will explore the causality behind its use in advanced applications, particularly its role in stabilizing high-performance perovskite solar cells and its function in organic and medicinal chemistry.

Core Properties: A Quantitative Overview

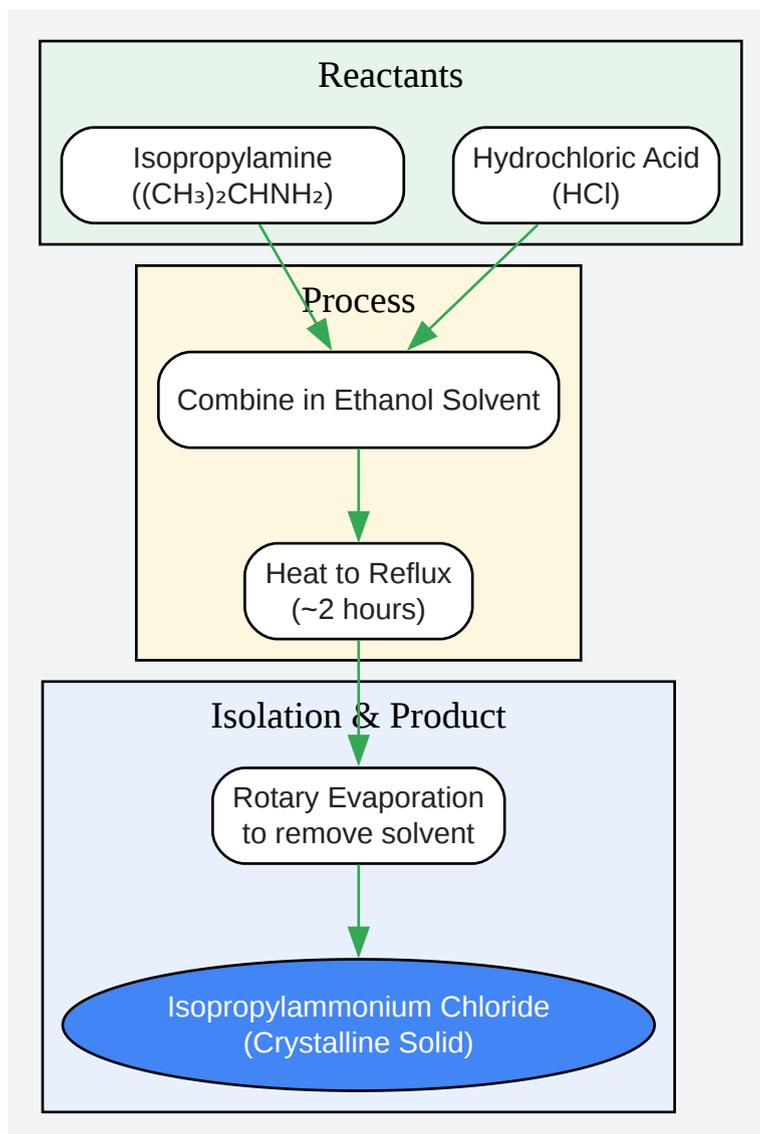
Understanding the fundamental physicochemical properties of **Isopropylammonium Chloride** is the first step in its effective application. The compound is a white to off-white crystalline powder that is hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[1][2]} This necessitates careful handling and storage to maintain its purity and reactivity.

Table 1: Physicochemical Properties of Isopropylammonium Chloride

Property	Value	Source(s)
Chemical Formula	C ₃ H ₁₀ ClN	[1][4][5][6]
Molecular Weight	95.57 g/mol	[1][4][7]
IUPAC Name	propan-2-ylazanium chloride	[4]
CAS Number	15572-56-2	[1][6]
Appearance	White to off-white crystalline powder	[1][2][3]
Melting Point	~160 °C	[1][8]
Solubility	Soluble in water	[1][2]
Vapor Pressure	608 mmHg at 25°C	[1][6]

Chemical Structure

The structure consists of an isopropyl group attached to an ammonium cation, which is ionically bonded to a chloride anion.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **Isopropylammonium Chloride**.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a standard method for producing high-purity IPACl.

- **Preparation:** To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 20 mL of ethanol.
- **Reaction:** In a fume hood, slowly add 5.91 g (0.1 mol) of isopropylamine to the ethanol with stirring. Cool the flask in an ice bath.

- **Acidification:** While stirring and maintaining the cool temperature, add 10 mL of concentrated hydrochloric acid (approx. 0.12 mol) dropwise. A white precipitate will form. The causality for the dropwise addition and cooling is to control the highly exothermic nature of the acid-base neutralization, preventing solvent boiling and ensuring safety.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 2 hours to ensure the reaction goes to completion. [5]5. **Isolation:** Remove the flask from heat and allow it to cool to room temperature. Remove the solvent using a rotary evaporator.
- **Purification:** The resulting solid can be recrystallized from a solvent mixture like ethanol/diethyl ether to achieve higher purity.
- **Drying:** Dry the final crystalline powder under vacuum at 60°C to remove any residual solvent. [1]

Characterization

Post-synthesis, the product's identity and purity must be verified. Standard characterization techniques include:

- **Nuclear Magnetic Resonance (NMR):** To confirm the chemical structure and proton environment. [1]* **Fourier-Transform Infrared Spectroscopy (FTIR):** To identify characteristic functional groups, such as the N-H stretches of the ammonium group. [1]* **Elemental Analysis:** To verify the elemental composition (C, H, N, Cl) and confirm purity. [1]

Applications in Research and Development

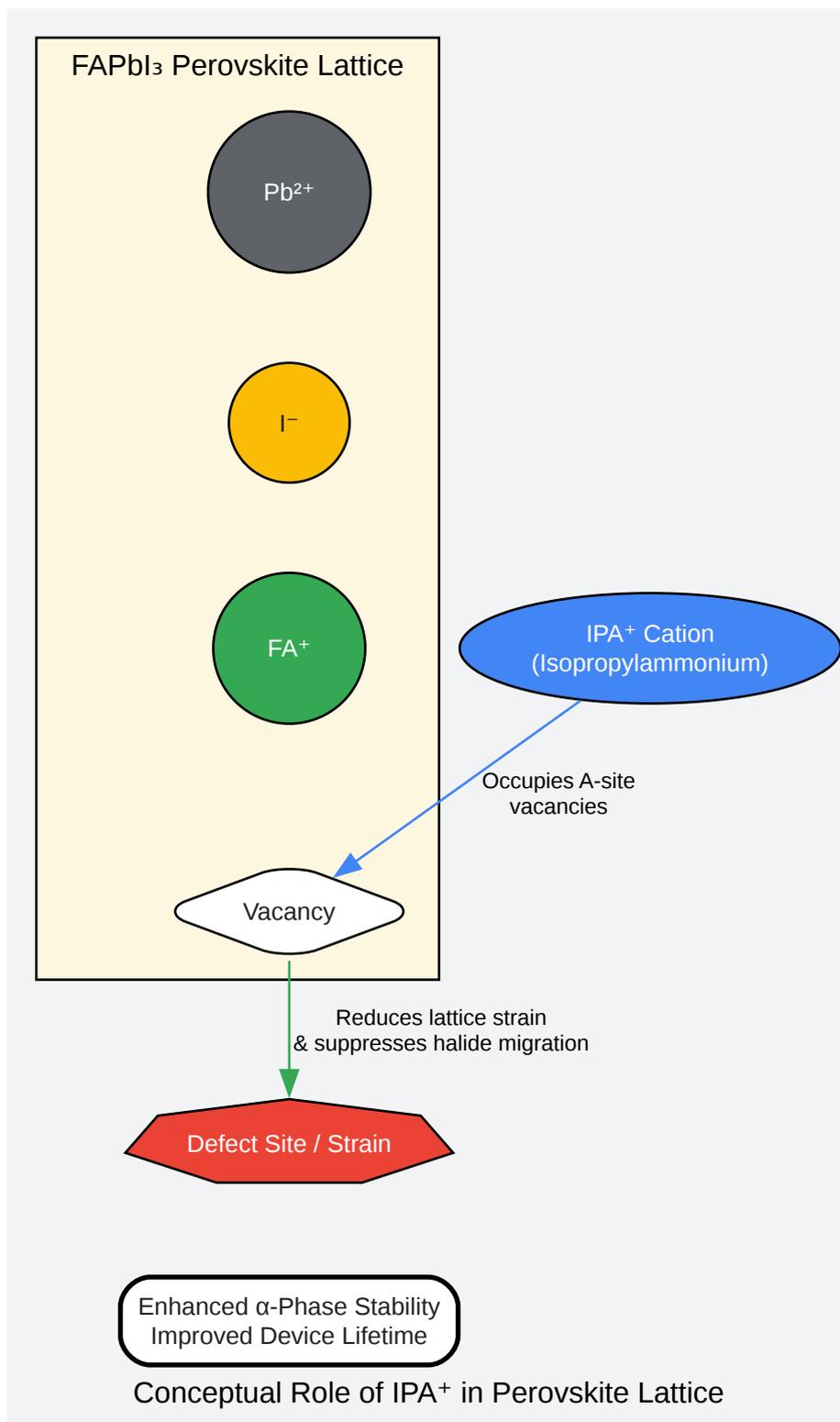
IPACl's unique properties make it a valuable tool in several high-tech and research-intensive fields.

Perovskite Solar Cells (PSCs)

A primary application of IPACl is in the fabrication of highly efficient and stable perovskite solar cells. [1] Specifically, it is used as an additive to stabilize the photoactive black α -phase of formamidinium lead triiodide (FAPbI₃), a leading material for high-performance PSCs. [1][9]

Mechanism of Action: The α -phase of FAPbI₃ is thermodynamically unstable at room temperature and tends to convert to a non-photoactive yellow δ -phase. The incorporation of

isopropylammonium (IPA⁺) cations helps to stabilize the desired α -phase. The branched structure of the IPA⁺ cation is thought to optimize the relaxation of lattice strain in the FAPbI₃ crystal structure. [1] This suppresses the formation of defects and halide migration, which are key degradation pathways, thereby enhancing both the power conversion efficiency and the long-term operational stability of the solar cells. [1][10] Studies have shown that PSCs fabricated with IPACl can achieve efficiencies exceeding 23% and maintain stability for over 1,000 hours under continuous operation. [9][10]



[Click to download full resolution via product page](#)

Caption: IPA⁺ cation stabilizing the FAPbI₃ perovskite structure.

Pharmaceutical and Organic Synthesis

In the realm of drug development and organic chemistry, IPACl serves as a versatile building block and reagent. [1][2]* **Intermediate in Drug Synthesis:** It is employed as a precursor in the synthesis of more complex active pharmaceutical ingredients (APIs). The ammonium group can be a handle for further chemical transformations. [1][3]* **Salt Formation and API Stability:** IPACl can be used to form stable hydrochloride salts of APIs. This is a common strategy in drug development to improve the solubility, stability, and bioavailability of a drug substance. The interaction of the isopropylammonium ion with APIs can lead to more stable formulations. [1]* **Reagent in Chemical Reactions:** It participates in nucleophilic substitution reactions where the chloride ion is displaced. Furthermore, upon reaction with a strong base, it can serve as an in-situ source of isopropylamine. [1]

Safety, Handling, and Storage

Due to its hazardous properties, strict safety protocols must be followed when working with **Isopropylammonium Chloride**.

Table 2: GHS Hazard Information

Hazard Code	Description	Source(s)
H302	Harmful if swallowed	[4][11]
H315	Causes skin irritation	[4][8][11]
H319	Causes serious eye irritation	[4][8]
H335	May cause respiratory irritation	[4][11]

Protocol: Safe Handling and Storage

Adherence to this protocol is critical for minimizing risk in a laboratory environment.

- **Engineering Controls:** Always handle **Isopropylammonium Chloride** inside a certified chemical fume hood to avoid inhalation of dust. [12]An eyewash station and safety shower must be readily accessible.
- **Personal Protective Equipment (PPE):**

- Eye Protection: Wear chemical safety goggles or a face shield. [8] * Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for degradation before use. [12] * Body Protection: Wear a standard laboratory coat. An apron may be used for additional protection when handling larger quantities. [12]3. Handling Practices:
- Avoid creating dust during weighing and transfer. * Do not eat, drink, or smoke in the handling area. [12] * Wash hands thoroughly after handling the material. [8]4. Storage:
- Store in a tightly sealed container to prevent moisture absorption, as the compound is hygroscopic. [1][13] * Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents. * For long-term stability, storage under an inert gas atmosphere (e.g., argon or nitrogen) is recommended. [1][13]5. Disposal: Dispose of waste material and contaminated containers in accordance with local, state, and federal regulations for chemical waste.

References

- Title: **Isopropylammonium chloride** | C₃H₁₀CIN | CID 27399 Source: PubChem - NIH URL:[[Link](#)]
- Title: **Isopropylammonium chloride** (15572-56-2) - Chemical Safety, Models, Suppliers, Regulation, and Patents Source: Chemchart URL:[[Link](#)]
- Title: Stabilization of formamidinium lead triiodide α -phase with **isopropylammonium chloride** for perovskite solar cells Source: ResearchGate URL:[[Link](#)]
- Title: Propylammonium Chloride Additive for Efficient and Stable FAPbI₃ Perovskite Solar Cells Source: Semantic Scholar URL:[[Link](#)]
- Title: **Isopropylammonium Chloride** (C₃H₁₀CIN), 25 mL Source: CP Lab Safety URL:[[Link](#)]
- Title: Alkylammonium chloride promotes the record efficiency of perovskite solar cells Source: ResearchGate URL:[[Link](#)]
- Title: Propylammonium Chloride Additive for Efficient and Stable FAPbI₃ Perovskite Solar Cells Source: ResearchGate URL:[[Link](#)]

- Title: Stable FAPbI₃ Perovskite Solar Cells via Alkylammonium Chloride-Mediated Crystallization Control Source: PubMed URL:[[Link](#)]
- Title: Isopropylamine - Sciencemadness Wiki Source: Sciencemadness Wiki URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. benchchem.com [benchchem.com]
 2. CAS 15572-56-2: isopropylammonium chloride | CymitQuimica [cymitquimica.com]
 3. Page loading... [wap.guidechem.com]
 4. Isopropylammonium chloride | C₃H₁₀ClN | CID 27399 - PubChem [pubchem.ncbi.nlm.nih.gov]
 5. ISOPROPYLAMINE HYDROCHLORIDE synthesis - chemicalbook [chemicalbook.com]
 6. isopropylammonium chloride | 15572-56-2 [chemnet.com]
 7. Isopropylammonium chloride (15572-56-2) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
 8. tcichemicals.com [tcichemicals.com]
 9. researchgate.net [researchgate.net]
 10. researchgate.net [researchgate.net]
 11. calpaclab.com [calpaclab.com]
 12. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
 13. Isopropylamine Hydrochloride | 15572-56-2 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Introduction: The Versatile Role of Isopropylammonium Chloride in Modern Science]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7854116#isopropylammonium-chloride-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com